

In-Depth Technical Guide to the Chemical Safety and Handling of ADONA

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: ADONA

Cat. No.: B6596476

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for 4,8-dioxa-3H-perfluorononanoic acid (**ADONA**), a substance utilized in various industrial applications and research settings. The following sections detail its chemical and physical properties, toxicological data with experimental methodologies, and essential safety protocols to ensure the well-being of laboratory and research personnel.

Physicochemical and Toxicological Data

A summary of the key quantitative data for **ADONA** is presented in the tables below for clear comparison and quick reference.

Table 1: Physicochemical Properties of **ADONA**

Property	Value	Reference
Melting Point	38°C	[1]
Boiling Point	100-105°C (for a 30% aqueous solution)	[1]
Vapor Pressure	2.83e-2 mm Hg	[1]
Specific Gravity	1.16 g/mL (for a 30% aqueous solution)	[1]
Water Solubility	>5.45e-4 mol/L	[1]
pKa	< 3	[1]
pH	6.5 ± 1.0 (for a 30% aqueous solution)	[1]
Viscosity	2.605 mPa·s at 25°C (for a 25% aqueous solution)	[1]

Table 2: Acute and Repeated Dose Toxicity of **ADONA**

Study Type	Species	Route	Key Findings	Reference
Acute Oral Toxicity	Wistar Rats	Oral	LD50 between 300 mg/kg and 2000 mg/kg. Clinical signs at 2000 mg/kg included hunched posture and uncoordinated movements.	[1]
Repeated Dose Toxicity (OECD 422)	Wistar Rats	Oral	Increased liver weight in males at ≥ 10 mg/kg/day. Changes in clinical biochemistry parameters in males at ≥ 10 mg/kg/day. Slight increase in adrenal weight in females at 100 mg/kg/day.	[1]
Skin Sensitization (in vivo LLNA)	Mice	Dermal	Stimulation Index (SI) values of 1.8, 2.7, and 4.9 at 25%, 50%, and 100% concentrations, respectively. EC3 value of 56.8%.	[1]

Experimental Protocols

Detailed methodologies for the key toxicological studies cited above are provided to allow for replication and a deeper understanding of the data.

Combined Repeated Dose Toxicity Study with the Reproduction/Developmental Toxicity Screening Test (OECD Guideline 422)

This study is designed to provide information on the potential health hazards arising from repeated exposure to a substance, as well as to screen for potential effects on reproduction and development.

- Test Species: Wistar rats.
- Administration: The test substance is administered daily by oral gavage.
- Dosage: At least three dose levels and a control group are used. Dose selection is based on previous acute toxicity data.
- Duration: Males are dosed for a minimum of four weeks, and females are dosed throughout the study period (approximately 54 days), including 14 days premating, the mating period, gestation, and lactation until day 4 postpartum.
- Observations:
 - General Clinical Observations: Daily checks for any signs of toxicity.
 - Body Weight and Food/Water Consumption: Measured weekly.
 - Hematology and Clinical Biochemistry: Blood samples are collected at termination for analysis.
 - Reproductive and Developmental Parameters: Mating performance, fertility, gestation length, litter size, and pup viability are recorded.

- Gross Necropsy and Histopathology: All animals are subjected to a full gross necropsy. Organs and tissues are preserved for histopathological examination.

In Vivo Local Lymph Node Assay (LLNA) (OECD Guideline 429)

The LLNA is the preferred method for assessing the skin sensitization potential of a chemical.

- Test Species: Mice.
- Principle: The assay measures the proliferation of lymphocytes in the auricular lymph nodes draining the site of test substance application. A substance is classified as a sensitizer if it induces a threefold or greater increase in lymphocyte proliferation compared to controls.
- Procedure:
 - The test substance is applied to the dorsal surface of each ear of the mice for three consecutive days.
 - Five days after the first application, a solution of 5-bromo-2'-deoxyuridine (BrdU) is injected intraperitoneally.
 - Approximately 24 hours after BrdU injection, the animals are euthanized, and the draining auricular lymph nodes are excised.
 - A single-cell suspension of lymph node cells is prepared.
 - The incorporation of BrdU into the DNA of proliferating lymphocytes is measured using an enzyme-linked immunosorbent assay (ELISA).
- Data Analysis: The Stimulation Index (SI) is calculated by dividing the mean BrdU incorporation in the test group by the mean incorporation in the vehicle control group. An $SI \geq 3$ is considered a positive result.

Safety and Handling

Personal Protective Equipment (PPE)

Proper PPE is essential to minimize exposure to **ADONA**. The following should be worn when handling this chemical:

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile, neoprene).
- Skin and Body Protection: A laboratory coat or chemical-resistant apron. In case of potential for significant exposure, chemical-resistant coveralls may be necessary.
- Respiratory Protection: If there is a risk of inhaling aerosols or dusts, a NIOSH-approved respirator with an appropriate cartridge should be used.

Safe Handling and Storage

- Handle **ADONA** in a well-ventilated area, preferably in a chemical fume hood.
- Avoid contact with skin, eyes, and clothing.
- Do not eat, drink, or smoke in areas where **ADONA** is handled.
- Store in a tightly closed, properly labeled container in a cool, dry, and well-ventilated area away from incompatible materials.

Spill and Disposal Procedures

In the event of a spill, follow these procedures:

- Evacuate: Clear the area of all personnel.
- Ventilate: Ensure adequate ventilation.
- Contain: Use an inert absorbent material (e.g., sand, vermiculite) to contain the spill.
- Collect: Carefully scoop the absorbed material into a suitable, labeled container for disposal.
- Clean: Decontaminate the spill area with a suitable cleaning agent.

- **Dispose:** Dispose of the waste in accordance with local, state, and federal regulations. Do not allow the chemical to enter waterways.

Fire and Explosion Hazards

- **Flammability:** **ADONA** is not expected to be flammable.
- **Extinguishing Media:** In case of a fire involving **ADONA**, use extinguishing media appropriate for the surrounding fire, such as water spray, carbon dioxide, dry chemical powder, or alcohol-resistant foam.
- **Hazardous Decomposition Products:** Upon thermal decomposition, **ADONA** may release hazardous substances such as hydrogen fluoride and other toxic gases. Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.

Visualizations

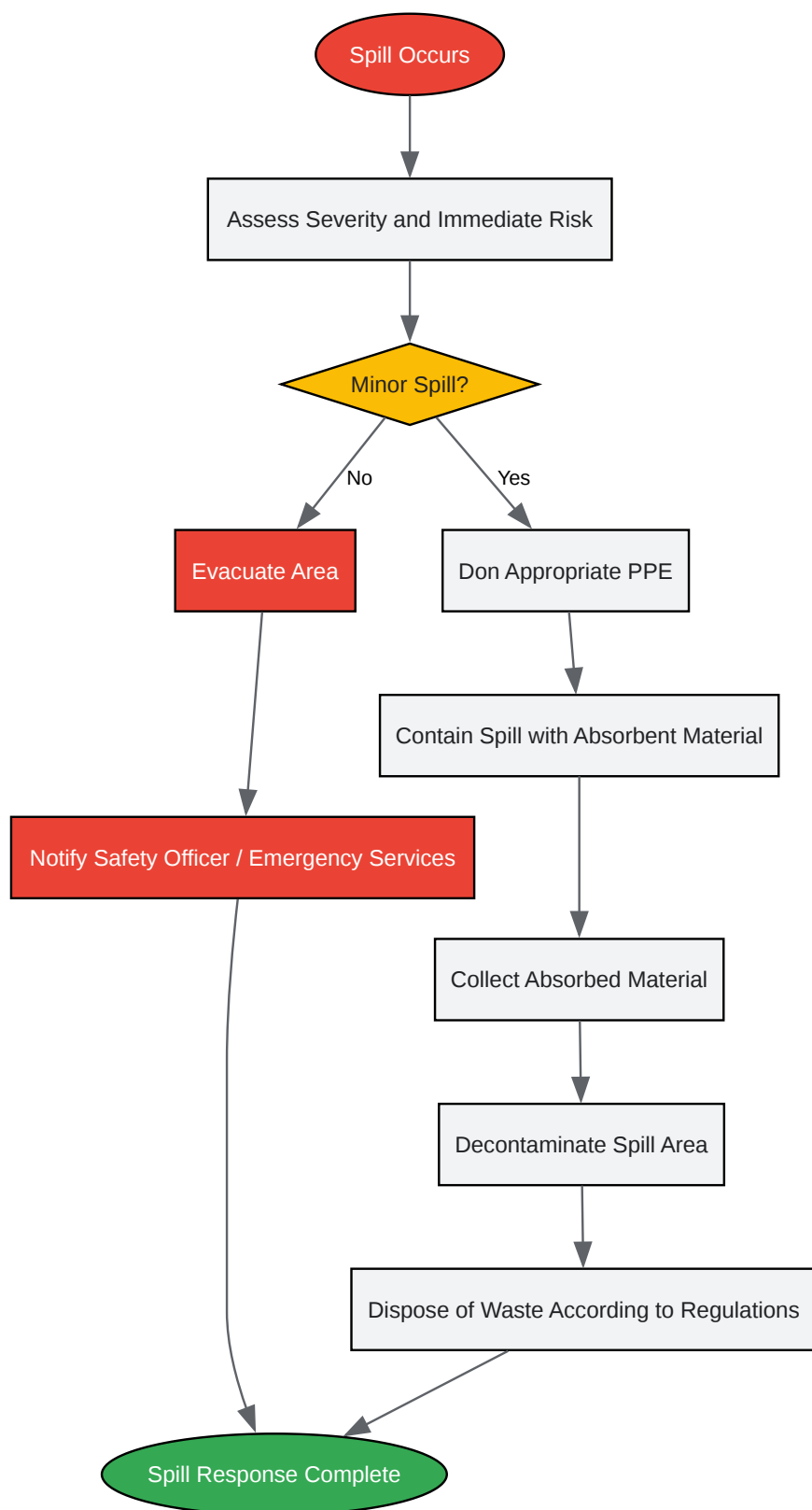
Experimental Workflow for OECD 422 Toxicity Study



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Caption: Workflow for the OECD 422 combined repeated dose and reproductive/developmental toxicity screening test.

Decision Pathway for Chemical Spill Response



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References

- 1. Local lymph node assay (LLNA) for detection of sensitization capacity of chemicals - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [In-Depth Technical Guide to the Chemical Safety and Handling of ADONA]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b6596476#adona-chemical-safety-and-handling-information]

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